

physical and chemical properties of 2-Amino-4-(benzyloxy)-5-methoxybenzoic acid

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Compound of Interest

Compound Name: 2-Amino-4-(benzyloxy)-5-methoxybenzoic acid

Cat. No.: B116247

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An In-depth Technical Guide on 2-Amino-4-(benzyloxy)-5-methoxybenzoic Acid

This technical guide provides a summary of the available physical and chemical properties of **2-Amino-4-(benzyloxy)-5-methoxybenzoic acid**. The information presented is primarily based on predicted data from chemical suppliers and databases, as experimental data is limited in publicly accessible literature. This document is intended for researchers, scientists, and professionals in drug development who are interested in this compound.

Core Properties and Identifiers

2-Amino-4-(benzyloxy)-5-methoxybenzoic acid is a substituted aminobenzoic acid derivative. Its core structure consists of a benzoic acid backbone with an amino group at position 2, a benzyloxy group at position 4, and a methoxy group at position 5.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	155666-33-4[1][2][3]
Molecular Formula	C ₁₅ H ₁₅ NO ₄ [2]
Molecular Weight	273.28 g/mol [2]
InChI	InChI=1S/C15H15NO4/c1-19-13-7-11(15(17)18)12(16)8-14(13)20-9-10-5-3-2-4-6-10/h2-8H,9,16H2,1H3,(H,17,18)[2]
InChIKey	CYJFMVXMHCGPSW-UHFFFAOYSA-N[2][4]
SMILES	C(O) (=O)C1=CC(OC)=C(OCC2=CC=CC=C2)C=C1 N[2]

Physical and Chemical Properties

The physical and chemical properties of **2-Amino-4-(benzyloxy)-5-methoxybenzoic acid** are not extensively documented through experimental studies. The data available is largely predictive and is summarized in the table below.

Table 2: Predicted Physical and Chemical Properties

Property	Predicted Value
Melting Point	159-161 °C[2]
Boiling Point	462.5 ± 45.0 °C[2]
Density	1.283 ± 0.06 g/cm ³ [2]
pKa	2.34 ± 0.10[2]
Appearance	Light yellow to light brown solid[2]

Safety and Handling

Based on available safety information, **2-Amino-4-(benzyloxy)-5-methoxybenzoic acid** is classified with the following hazard statements:

- H302: Harmful if swallowed.[2][4]
- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]

Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Handling should be performed in a well-ventilated area.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Amino-4-(benzyloxy)-5-methoxybenzoic acid** are not readily available in the searched scientific literature. While some commercial suppliers and patent documents allude to its synthesis, specific step-by-step procedures, including reaction conditions, purification methods, and analytical characterization, have not been found.

Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity of **2-Amino-4-(benzyloxy)-5-methoxybenzoic acid**. Studies evaluating its pharmacological properties or its role in any biological signaling pathways have not been identified in the course of this review. The biological relevance of this specific compound remains an area for future investigation. Broader research on aminobenzoic acid derivatives suggests a wide range of biological activities, including antioxidant and enzyme inhibition properties, but these are not specific to the title compound.[5]

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